

# vanillylamine chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Vanillylamine

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An In-depth Technical Guide to **Vanillylamine**: Chemical Properties and Structure

## Introduction

**Vanillylamine**, also known as 4-(aminomethyl)-2-methoxyphenol, is a biogenic amine that serves as a crucial intermediate in the biosynthesis of capsaicinoids, the compounds responsible for the pungent sensation of chili peppers.<sup>[1][2]</sup> Its unique structure, featuring a phenolic hydroxyl group, a methoxy group, and a primary amine on a benzene ring, makes it a valuable molecule in the fields of pharmacology, neuroscience, and synthetic chemistry.<sup>[2]</sup> This guide provides a comprehensive overview of the chemical properties, structure, synthesis, and biological significance of **vanillylamine** for researchers, scientists, and drug development professionals.

## Chemical Properties

The fundamental chemical and physical properties of **vanillylamine** are summarized in the table below, providing a quantitative overview for easy reference.

Property	Value	Source(s)
IUPAC Name	4-(aminomethyl)-2-methoxyphenol	[2][3]
Synonyms	4-Hydroxy-3-methoxybenzylamine, Vanillylamine	[1][3]
CAS Number	1196-92-5	[2][3]
Chemical Formula	C <sub>8</sub> H <sub>11</sub> NO <sub>2</sub>	[1][3]
Molecular Weight	153.18 g/mol	[1][2][3]
Physical Description	Solid	[3]
pKa	Data available in the IUPAC Digitized pKa Dataset	[3]
InChI	InChI=1S/C8H11NO2/c1-11-8-4-6(5-9)2-3-7(8)10/h2-4,10H,5,9H2,1H3	[2][3]
SMILES	<chem>COC1=C(C=CC(=C1)CN)O</chem>	[3]

## Chemical Structure

**Vanillylamine** is an aromatic compound characterized by a benzene ring substituted with three key functional groups: a hydroxyl (-OH) group, a methoxy (-OCH<sub>3</sub>) group, and an aminomethyl (-CH<sub>2</sub>NH<sub>2</sub>) group. The substituents are arranged at positions 1, 2, and 4 of the benzene ring, respectively. This specific arrangement of functional groups is fundamental to its biological activity and its role as a precursor to capsaicinoids.

## Experimental Protocols: Synthesis of Vanillylamine

**Vanillylamine** can be synthesized through various methods, with the reduction of vanillin oxime being a common and well-documented approach.[4] Another prevalent method is the reductive amination of vanillin.[2]

## Synthesis from Vanillin via Vanillin Oxime

This two-step process involves the initial conversion of vanillin to vanillin oxime, followed by the reduction of the oxime to yield **vanillylamine**.

### Step 1: Preparation of Vanillin Oxime

- Reagents: Vanillin, hydroxylamine hydrochloride, sodium acetate trihydrate, water.
- Procedure:
  - Dissolve hydroxylamine hydrochloride and sodium acetate trihydrate in water.
  - Add vanillin to the solution and reflux the mixture for approximately 10 minutes.
  - Upon cooling to room temperature, crystals of vanillin oxime will form.
  - The crystals can be collected by vacuum filtration and washed with cold water.

### Step 2: Reduction of Vanillin Oxime to **Vanillylamine**

- Reagents: Vanillin oxime, acetic acid, zinc dust.
- Procedure:
  - Dissolve vanillin oxime in acetic acid and cool the solution to 15°C.
  - Add zinc dust to the stirred mixture and allow it to warm to room temperature over a period of 3 hours.
  - Filter the excess zinc, and carefully neutralize the filtrate with ammonia to precipitate the product.
  - The resulting **vanillylamine** can be collected by vacuum filtration as an off-white powder and washed with cold water.

A variation of this reduction can be performed using hydrogen gas in the presence of a palladium on carbon (Pd/C) catalyst in an acidic medium.[5]

## Reductive Amination of Vanillin

This method involves the direct reaction of vanillin with an ammonia source in the presence of a catalyst and a reducing agent to form **vanillylamine**.<sup>[2]</sup>

## Characterization

The identity and purity of synthesized **vanillylamine** are typically confirmed using a combination of spectroscopic techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR are used to elucidate the molecular structure by identifying the chemical environment of the hydrogen and carbon atoms, respectively.<sup>[3]</sup>
- Infrared (IR) Spectroscopy: IR spectroscopy is employed to identify the characteristic functional groups present in the molecule, such as the O-H, N-H, C-O, and aromatic C-H stretching vibrations.<sup>[3]</sup>
- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight of **vanillylamine** and to analyze its fragmentation pattern, which can confirm its structure.<sup>[3][6]</sup>

## Signaling Pathways and Biological Relevance

**Vanillylamine** is a pivotal molecule in the biosynthesis of capsaicinoids in *Capsicum* species.<sup>[1][2]</sup> This pathway is of significant interest to researchers in drug development due to the interaction of capsaicinoids with the Transient Receptor Potential Vanilloid 1 (TRPV1) ion channel, which is involved in pain sensation and thermoregulation.<sup>[2]</sup>

## Biosynthesis of Capsaicin

The biosynthesis of capsaicin involves two primary pathways: the phenylpropanoid pathway, which produces **vanillylamine**, and the branched-chain fatty acid pathway, which produces 8-methyl-6-nonenic acid.<sup>[1][7]</sup>

- Formation of **Vanillylamine**: Vanillin, derived from the phenylpropanoid pathway, is converted to **vanillylamine**.<sup>[1][2]</sup> This reaction is catalyzed by the enzyme vanillin aminotransferase.<sup>[1][8][9][10]</sup>

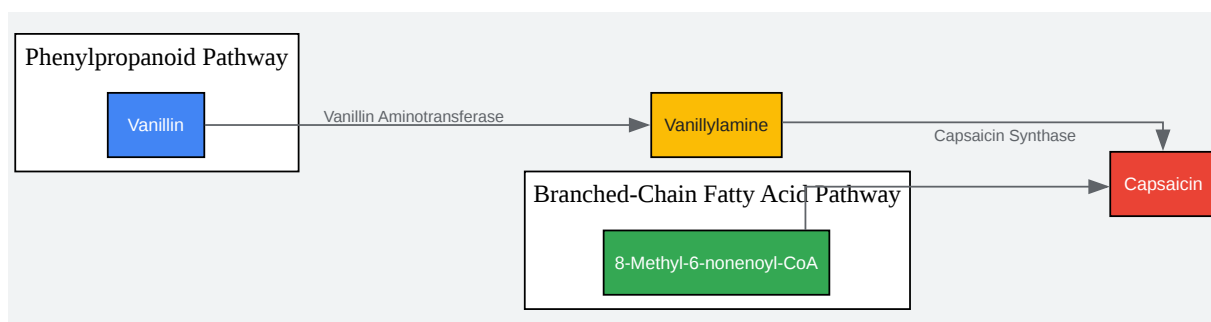
- Condensation: **Vanillylamine** is then condensed with 8-methyl-6-nonenoyl-CoA (from the fatty acid pathway) by the enzyme capsaicin synthase to form capsaicin.[1][7][8]

Recently, it has been reported that **vanillylamine**, a metabolite produced by the gut microbiota Lachnospiraceae, can significantly alleviate myelosuppression caused by chemotherapy in abdominal and pelvic tumors.[11]

## Visualizations

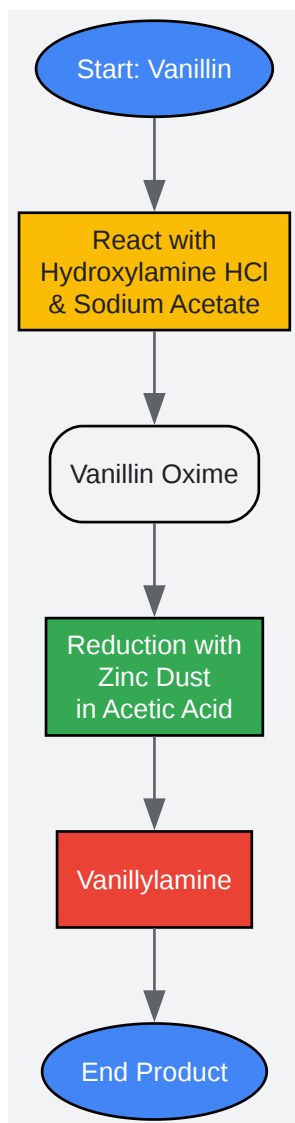
### Diagrams of Key Processes

The following diagrams, generated using Graphviz, illustrate the biosynthetic pathway of capsaicin and a typical experimental workflow for the synthesis of **vanillylamine**.



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Caption: Biosynthetic pathway of capsaicin from vanillin.



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Caption: Experimental workflow for the synthesis of **vanillylamine**.

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- To cite this document: BenchChem. [vanillylamine chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075263#vanillylamine-chemical-properties-and-structure]

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